

Spectroscopic Profile of (±)-Paniculidine A: A Technical Guide

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Compound of Interest

Compound Name: (±)-Paniculidine A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the natural product **(±)-Paniculidine A**, a compound of interest in phytochemical and pharmacological research. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition. This information is crucial for the identification, characterization, and quality control of **(±)-Paniculidine A** in research and development settings.

Spectroscopic Data Summary

The spectroscopic data for **(±)-Paniculidine A** are summarized in the tables below. These values are essential for the structural confirmation of the molecule.

¹H and ¹³C NMR Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The ¹H and ¹³C NMR data provide detailed information about the carbon-hydrogen framework of **(±)-Paniculidine A**.

Table 1: ¹H NMR Spectroscopic Data for **(±)-Paniculidine A**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for (\pm)-Paniculidine A

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Note: Specific chemical shift and coupling constant values for (\pm)-Paniculidine A were not available in the provided search results. This data would typically be found in publications reporting the initial isolation or total synthesis of the compound.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy provides valuable information about the functional groups present in a molecule. The absorption bands in the IR spectrum correspond to the vibrational frequencies of specific bonds.

Table 3: IR Spectroscopic Data for (\pm)-Paniculidine A

Wavenumber (cm^{-1})	Description of Absorption
Data not available in search results	

Note: Specific IR absorption frequencies for (\pm)-Paniculidine A were not available in the provided search results.

Mass Spectrometry (MS)

Mass spectrometry (MS) is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS)

provides a highly accurate mass measurement, which is critical for confirming the molecular formula.

Table 4: Mass Spectrometry Data for **(±)-Paniculidine A**

m/z	Ion Type
Data not available in search results	

Note: The specific mass-to-charge ratio (m/z) for the molecular ion of **(±)-Paniculidine A** was not available in the provided search results.

Experimental Protocols

Detailed experimental protocols are essential for the reproduction of scientific results. The following outlines the general methodologies for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are typically recorded on a high-field spectrometer (e.g., 400 or 500 MHz for ^1H NMR). The sample is dissolved in a deuterated solvent, such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD), and chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

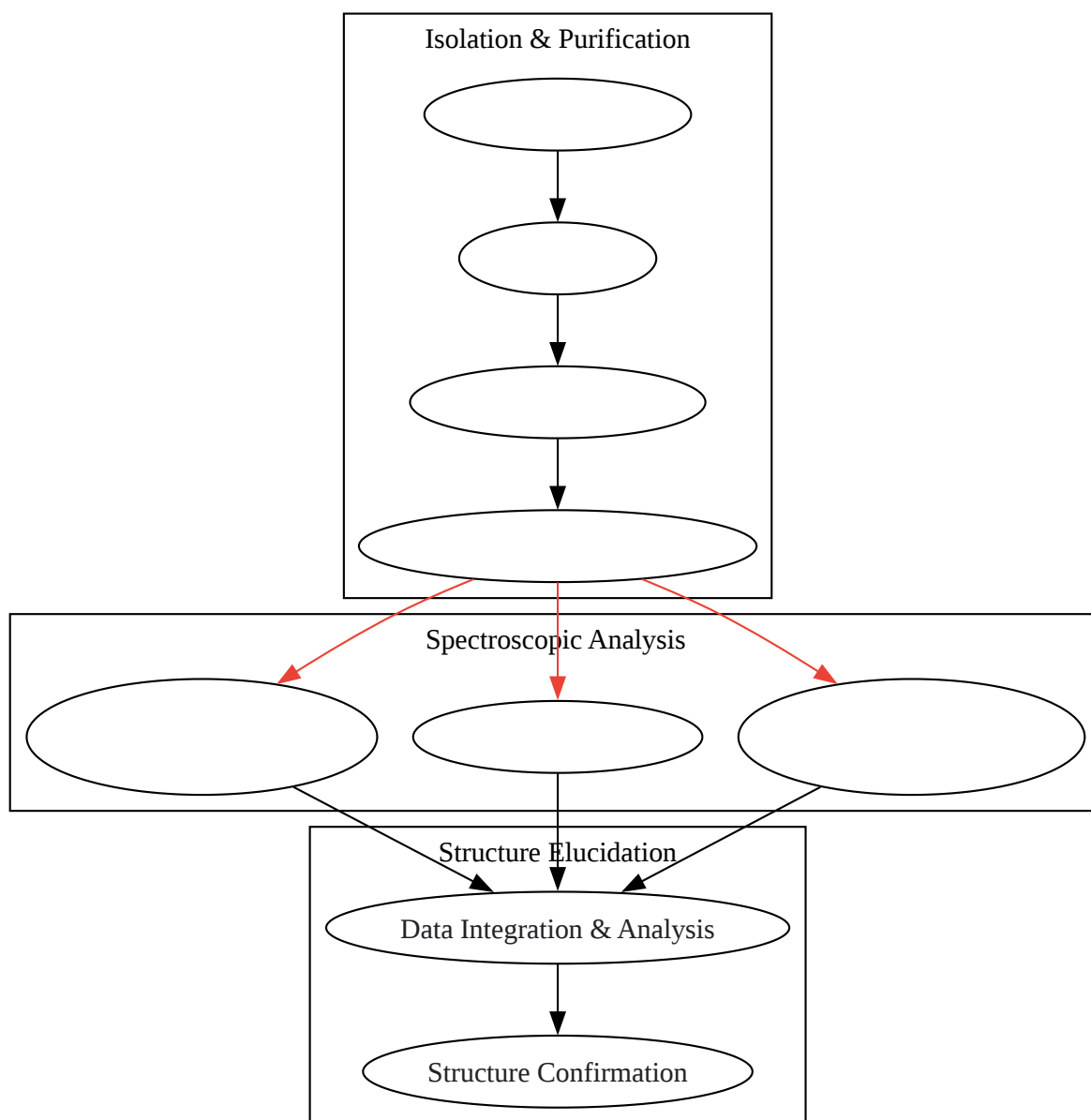
Infrared (IR) Spectroscopy

IR spectra are commonly obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr), as a KBr pellet, or dissolved in a suitable solvent.

Mass Spectrometry (MS)

Mass spectra are acquired using a mass spectrometer, often coupled with a chromatographic separation technique like gas chromatography (GC-MS) or liquid chromatography (LC-MS). Electrospray ionization (ESI) and atmospheric pressure chemical ionization (APCI) are common ionization techniques for natural products.

Workflow for Spectroscopic Analysis



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